

Technical Guide to the Solubility of 4-Fluoro-3-methoxyaniline

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxyaniline

Cat. No.: B1304784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Fluoro-3-methoxyaniline** (CAS: 64465-53-8), a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules.^[1] While specific quantitative solubility data is not widely published, this document outlines the expected solubility in various solvent classes, provides a detailed experimental protocol for determining precise solubility values, and presents a visual workflow for this procedure.

Introduction to 4-Fluoro-3-methoxyaniline

4-Fluoro-3-methoxyaniline is a substituted aniline derivative with a molecular formula of C₇H₈FNO.^{[2][3]} Its structure, featuring a fluorine atom, a methoxy group, and an amino group on a benzene ring, makes it a valuable building block in medicinal chemistry.^[1] The compound is a white to off-white solid at room temperature.^[1] Understanding its solubility is critical for optimizing reaction conditions, purification processes, and formulation development in drug discovery and other chemical synthesis applications.

Solubility Data

Quantitative solubility data for **4-Fluoro-3-methoxyaniline** is not extensively documented in publicly available literature. However, based on its chemical structure and the general principles of solubility for aromatic amines, a qualitative assessment can be made. The presence of the polar amino (-NH₂) group allows for hydrogen bonding, while the aromatic ring

and methoxy group contribute to its organic character. It is noted to be soluble in organic solvents but has limited solubility in water.[1]

Table 1: Qualitative Solubility of **4-Fluoro-3-methoxyaniline** in Common Organic Solvents

Solvent Class	Representative Solvents	Expected Qualitative Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	Capable of hydrogen bonding with the amino group.
Polar Aprotic	Acetone, DMSO, THF	Moderate to High	Can engage in dipole-dipole interactions.
Non-Polar	Hexane, Toluene	Low	Limited favorable intermolecular interactions with the polar functional groups of the aniline.
Aqueous	Water	Limited/Low	The hydrophobic benzene ring limits solubility despite the presence of a hydrogen-bonding amino group.[1]

Note: This table is based on theoretical principles and should be confirmed by experimental determination.

Experimental Protocol for Solubility Determination

To obtain precise, quantitative solubility data, a standardized experimental protocol is necessary. The following details a common laboratory method for determining the solubility of a solid compound like **4-Fluoro-3-methoxyaniline** in a given solvent.

Materials

- **4-Fluoro-3-methoxyaniline** (solid)
- Selected solvents (e.g., methanol, ethanol, acetone, water)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure

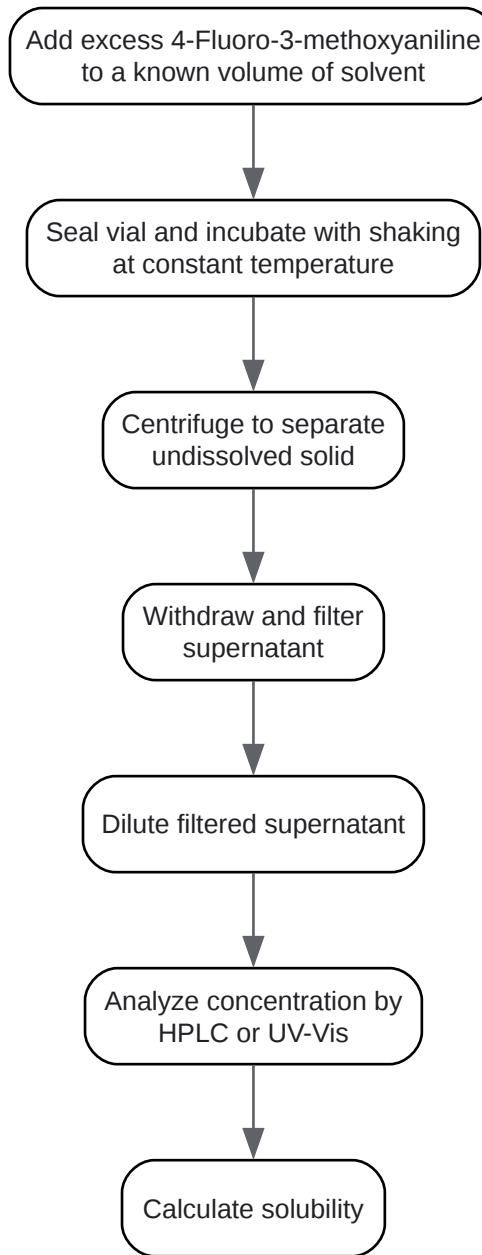
- Preparation of Saturated Solution:
 - Add an excess amount of **4-Fluoro-3-methoxyaniline** to a vial containing a known volume of the selected solvent.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker and agitate for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the incubation period, allow the vial to stand undisturbed to let the excess solid settle.
 - Centrifuge the vial to further separate the undissolved solid from the supernatant.

- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant using a syringe.
 - Filter the supernatant through a syringe filter into a volumetric flask to remove any remaining solid particles.
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the analytical range of the chosen detection method.
- Quantification:
 - Analyze the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **4-Fluoro-3-methoxyaniline**.
 - The solubility is then calculated based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Fluoro-3-methoxyaniline**.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the solubility of **4-Fluoro-3-methoxyaniline**.

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